

Technical Guide: Fluxapyroxad-N-desmethyl Proper Disposal Procedures[1][2][3]

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Compound of Interest

Compound Name: Fluxapyroxad-N-desmethyl

CAS No.: 2056235-52-8

Cat. No.: B1436393

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Document Control:

- Subject: **Fluxapyroxad-N-desmethyl** (Metabolite M700F008)[1][2]
- CAS Registry Number: 2056235-52-8 (Metabolite specific) / 907204-31-3 (Parent)[1][2]
- Hazard Class: Aquatic Toxicity (Acute 1, Chronic 1), Carcinogen (Suspected)[1][2]

Executive Summary & Scientific Context

Fluxapyroxad-N-desmethyl is the primary Phase I metabolite of Fluxapyroxad, a succinate dehydrogenase inhibitor (SDHI) fungicide.[2] As a Senior Application Scientist, I must emphasize that while many researchers focus on the parent compound, this metabolite retains significant biological activity and environmental persistence.[2]

The Disposal Imperative: Unlike labile organic reagents, **Fluxapyroxad-N-desmethyl** possesses a pyrazole-carboxamide scaffold halogenated with both fluorine and chlorine.[1][2] This structure confers exceptional stability against hydrolysis and photolysis. Standard autoclaving is ineffective and may volatilize toxic byproducts.

Critical Directive: This compound must be managed as Halogenated Organic Waste. Improper disposal (drain pouring or low-temperature incineration) risks the formation of fluorinated/chlorinated dioxins and long-term aquatic contamination.

Physicochemical Properties Relevant to Disposal[4]

To understand why we dispose of it this way, we must look at the data.[2] The high logP indicates lipophilicity, meaning residues will adsorb strongly to plastic containers and aquatic sediments.[2]

Property	Value (Approx.)	Disposal Implication
Water Solubility	Low (< 4 mg/L)	Do not attempt to dilute and flush; it will precipitate and persist in traps.[1]
Partition Coeff. (logP)	~3.0 - 3.1	High affinity for organic matter; requires solvent rinsing of containers.[1]
Halogen Content	Fluorine, Chlorine	Mandatory: Segregation into halogenated waste streams to prevent incinerator corrosion/dioxins.[1][2]
Thermal Stability	High (> 500°C)	Requires high-temperature incineration (> 1100°C) with scrubber systems.[1]

Safety & Handling Protocols (PPE)

Before initiating disposal, ensure the following barrier protection is in place. This compound is a suspected carcinogen and reproductive toxin.

- Respiratory: N95/P2 minimum; P3/P100 respirator recommended if handling dry powder outside a fume hood.
- Dermal: Nitrile gloves (Double gloving recommended: 0.11mm minimum thickness).
- Ocular: Chemical splash goggles (Safety glasses are insufficient for liquid waste handling).
- Engineering Controls: All transfers must occur within a certified Class II Biological Safety Cabinet or Chemical Fume Hood.

Step-by-Step Disposal Workflow

This protocol ensures compliance with RCRA (USA) and EWC (EU) standards for halogenated pesticide residues.

Phase 1: Segregation & Characterization

Do not mix with non-halogenated solvents.

- Identify the waste stream.[3] If the metabolite is dissolved in DMSO, Methanol, or Acetonitrile, the entire solution is now Halogenated Solvent Waste.[2]
- If the metabolite is in solid form (powder/crystals), it is Solid Toxic Waste.

Phase 2: Containerization

- Select Container: Use High-Density Polyethylene (HDPE) or Amber Glass. Avoid LDPE as lipophilic residues can diffuse into the plastic matrix over time.
- Rinsing: When disposing of empty stock vials, triple-rinse with a compatible solvent (e.g., acetone).[2] Add the rinsate to the Liquid Halogenated Waste container, not the drain.

Phase 3: Labeling

Labeling must be explicit to prevent downstream accidents.

- Primary Tag: "Hazardous Waste - Halogenated Organic"[1][2]
- Constituents: "**Fluxapyroxad-N-desmethyl**, Acetonitrile (if applicable)"
- Hazard Checkboxes: Toxic Carcinogen Environmental Hazard[1][2]

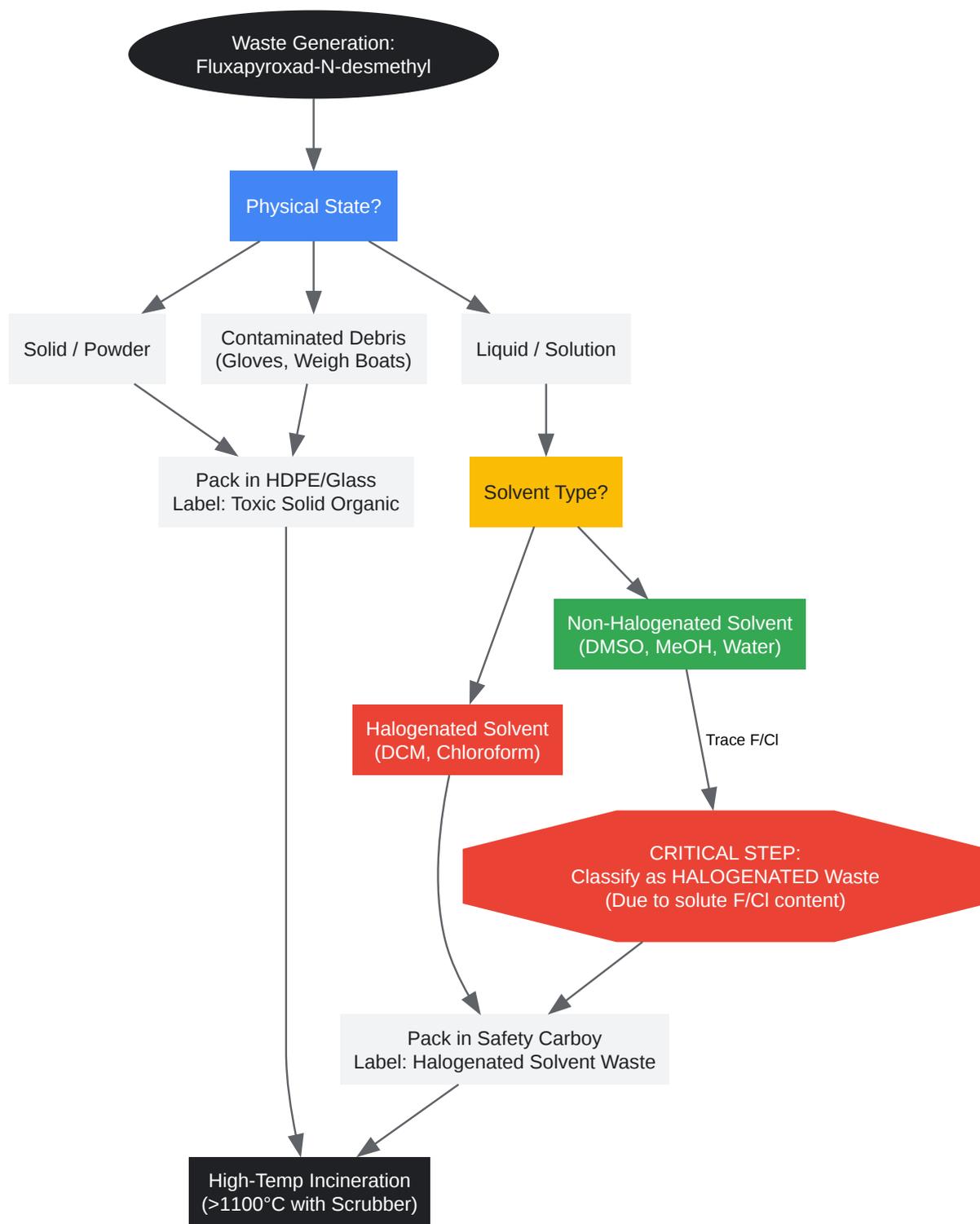
Phase 4: Final Destruction

Transfer to your facility's EHS department for off-site disposal. The required method is High-Temperature Incineration with flue gas scrubbing.

- Why? The fluorine atoms require specific scrubbing (calcium oxide injection) to prevent the release of hydrofluoric acid (HF) gas into the atmosphere.

Decision Logic & Workflow Visualization

The following diagram illustrates the decision matrix for disposing of **Fluxapyroxad-N-desmethyl**.



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Caption: Decision matrix for segregating **Fluxapyroxad-N-desmethyl** waste streams. Note that even non-halogenated solvents become "halogenated waste" when this compound is added.[2]

Emergency Spill Management

In the event of a spill outside the fume hood:

- Evacuate & Ventilate: Clear the immediate area.[4]
- PPE Up: Don double nitrile gloves, goggles, and a respirator.[2]
- Containment (Liquid): Do not use water. Cover with an inert absorbent (Vermiculite or Sand).
 - Expert Tip: Avoid combustible absorbents like sawdust, as the fluorine content can react unpredictably under fire conditions.[2]
- Containment (Solid): Cover with a damp paper towel (dampened with water/surfactant) to prevent dust generation, then carefully scoop up.[2]
- Clean Up: Wash the surface with a 5% detergent solution, followed by water. Collect all cleaning materials into the Hazardous Waste container.

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